

# Guide to Inter-Laboratory Comparison of Standardized Quality Control (QC) Materials

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Objective: To provide a framework for the objective comparison of results obtained from standardized Quality Control (QC) materials across multiple laboratories. This guide is intended for researchers, scientists, and drug development professionals to assess the performance of QC materials and ensure the reliability and consistency of analytical methods.

### **Data Presentation**

A clear and concise presentation of quantitative data is crucial for the effective evaluation of inter-laboratory comparison studies. All data should be summarized in clearly structured tables for straightforward comparison of performance across participating laboratories.

Table 1: Inter-Laboratory Comparison Results for QC Material 'CardioMarker-Plus' - Analyte: Troponin I (ng/mL)



| Laboratory<br>ID  | Reported<br>Value<br>(ng/mL) | Mean of<br>Replicates<br>(ng/mL) | Standard<br>Deviation of<br>Replicates<br>(ng/mL) | Z-Score | Performanc<br>e<br>Interpretati<br>on |
|-------------------|------------------------------|----------------------------------|---|---------|---------------------------------------|
| Lab-001           | 2.55, 2.58,<br>2.56          | 2.56                             | 0.015   | 0.5     | Satisfactory                          |
| Lab-002           | 2.48, 2.50,<br>2.49          | 2.49                             | 0.010   | -1.5    | Satisfactory                          |
| Lab-003           | 2.65, 2.68,<br>2.66          | 2.66                             | 0.015   | 2.5     | Questionable                          |
| Lab-004           | 2.35, 2.37,<br>2.36          | 2.36                             | 0.010   | -4.5    | Unsatisfactor<br>y                    |
| Lab-005           | 2.52, 2.54,<br>2.53          | 2.53                             | 0.010   | 0.0     | Satisfactory                          |
| Assigned<br>Value | 2.53                         |                                  |   |         |                                       |
| Proficiency<br>SD | 0.04                         | _                                |   |         |                                       |

## **Experimental Protocols**

Detailed methodologies are essential for the transparent and reproducible assessment of QC material performance. The following protocol outlines a typical inter-laboratory comparison study.

#### 2.1. Study Design

This study is designed as a prospective, multi-center inter-laboratory comparison to assess the performance of the "CardioMarker-Plus" QC material for the quantification of Troponin I.

#### 2.2. Materials



- QC Material: "CardioMarker-Plus" Lot #CM-2025-001, provided as a lyophilized human serum-based control.
- Reconstitution Buffer: Provided by the QC material manufacturer.
- Assay Kits: Commercially available Troponin I immunoassay kits as used routinely by each participating laboratory.

#### 2.3. Sample Preparation

- On the day of analysis, allow the lyophilized QC material and reconstitution buffer to equilibrate to room temperature for 30 minutes.
- Carefully reconstitute one vial of the QC material with 5.0 mL of the provided reconstitution buffer.
- Gently swirl the vial for 10 minutes to ensure complete dissolution. Do not vortex.
- Allow the reconstituted material to stand for 20 minutes at room temperature before use.

#### 2.4. Analytical Procedure

- Each participating laboratory will perform the Troponin I assay according to their established and validated standard operating procedures (SOPs).
- The reconstituted "CardioMarker-Plus" QC material is to be treated as a patient sample.
- A minimum of three replicate measurements of the QC material are required.
- · Record all individual replicate values.

#### 2.5. Data Analysis and Reporting

- Calculate the mean and standard deviation of the replicate measurements.
- The study coordinator will establish the assigned value for the QC material lot using a consensus mean from expert laboratories or a reference method.



- The proficiency standard deviation (SD) will be determined from the results of the participating laboratories.
- A Z-score for each laboratory will be calculated using the following formula:

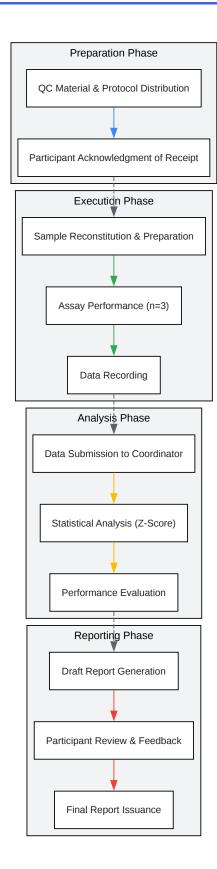
$$\circ$$
 Z = (x - X) /  $\sigma$ 

- Where:
  - x = the mean result of the participating laboratory
  - X = the assigned value for the QC material
  - $\sigma$  = the proficiency standard deviation
- Performance interpretation based on Z-scores is as follows[1][2]:
  - ∘  $|Z| \le 2.0$ : Satisfactory
  - 2.0 < |Z| < 3.0: Questionable
  - $\circ$  |Z| ≥ 3.0: Unsatisfactory

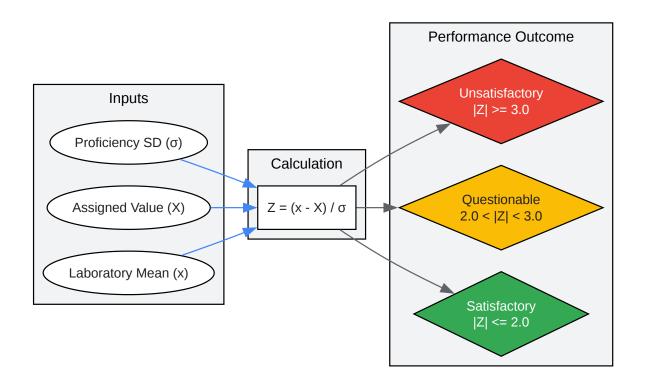
## **Mandatory Visualizations**

Diagrams are provided to illustrate key workflows and logical relationships within the interlaboratory comparison study.









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## References

- 1. Z-Score in Proficiency Testing: Understanding ISO 13528 [shapypro.com]
- 2. Z-score application in Testing Laboratory Quality Pathshala [blog.quality-pathshala.com]
- To cite this document: BenchChem. [Guide to Inter-Laboratory Comparison of Standardized Quality Control (QC) Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7789326#inter-laboratory-comparison-of-results-using-standardized-qc1-materials]

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